

## Application Notes and Protocols for In Vitro IGP Production Assay

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Compound of Interest

1-C-(Indol-3-yl)glycerol 3phosphate

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These application notes provide a detailed protocol for an in vitro assay to measure the production of Indole-3-glycerol phosphate (IGP) by the enzyme Indole-3-glycerol phosphate synthase (IGPS). This assay is a valuable tool for studying the kinetics of IGPS, screening for inhibitors, and investigating the tryptophan biosynthesis pathway.

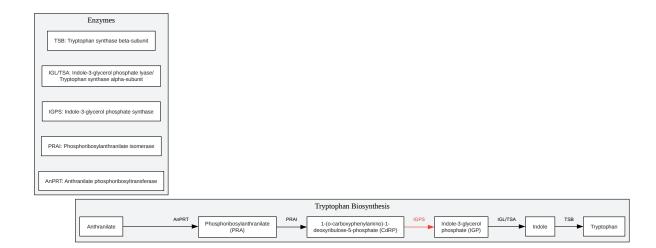
## Introduction

Indole-3-glycerol phosphate synthase (IGPS) is a key enzyme in the tryptophan biosynthetic pathway, catalyzing the fourth step: the conversion of 1-(o-carboxyphenylamino)-1-deoxyribulose-5-phosphate (CdRP) to Indole-3-glycerol phosphate (IGP).[1][2] This pathway is essential for the survival of many microorganisms, making IGPS a potential target for the development of novel antimicrobial agents.[3] The following protocol describes a fluorescence-based assay to quantify IGPS activity by monitoring the formation of IGP.

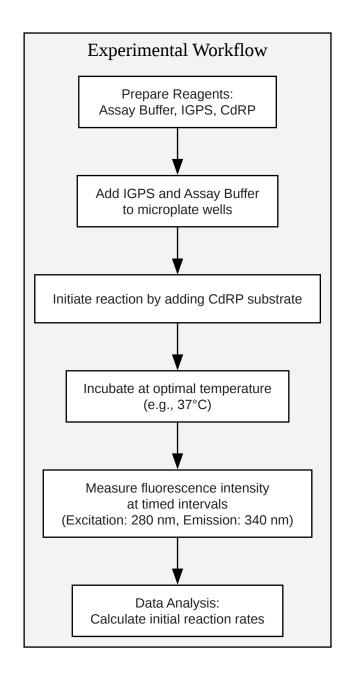
## **Signaling Pathway**

The IGPS-catalyzed reaction is a crucial step in the multi-stage biosynthesis of tryptophan from chorismate. The simplified pathway leading to and from IGP is depicted below.









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